

Technical Support Center: Methyl 4-Amino-3-phenylbutanoate

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Compound of Interest

Compound Name: **Methyl 4-amino-3-phenylbutanoate**

Cat. No.: **B3057762**

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This technical support center provides guidance on the handling, storage, and troubleshooting for experiments involving **methyl 4-amino-3-phenylbutanoate**. The information is compiled from safety data sheets of structurally similar compounds and general chemical principles, intended for use by researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended way to store **methyl 4-amino-3-phenylbutanoate**?

A1: **Methyl 4-amino-3-phenylbutanoate** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][2]} It is advisable to protect it from light and moisture to prevent degradation. For long-term storage, maintaining a consistently low temperature is recommended.

Q2: What are the main safety hazards associated with **methyl 4-amino-3-phenylbutanoate**?

A2: Based on data from similar compounds, **methyl 4-amino-3-phenylbutanoate** may cause skin and serious eye irritation, as well as respiratory tract irritation.^{[1][2]} It is crucial to handle the compound with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, in a well-ventilated area or a chemical fume hood.

Q3: What are the signs of degradation of **methyl 4-amino-3-phenylbutanoate**?

A3: Degradation may be indicated by a change in color, the appearance of an unusual odor, or clumping of the solid material, which could suggest hydrolysis or other reactions. If degradation is suspected, it is recommended to verify the purity of the compound analytically before use.

Q4: In what solvents is **methyl 4-amino-3-phenylbutanoate** soluble?

A4: While specific solubility data for **methyl 4-amino-3-phenylbutanoate** is not readily available, similar compounds are generally soluble in organic solvents such as ethanol, methanol, and chloroform, with moderate to low solubility in water.^[3]

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|------------------------------------------|-----------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inconsistent experimental results | Compound degradation due to improper storage. | Verify the purity of your sample using techniques like NMR or LC-MS. Ensure the compound is stored in a tightly sealed container in a cool, dry, and dark place. |
| Inaccurate weighing of the compound. | Use a calibrated analytical balance and ensure it is free from static electricity. | |
| Compound appears discolored or clumped | Hydrolysis of the methyl ester due to moisture. | Discard the degraded compound. For future prevention, store in a desiccator or under an inert atmosphere. |
| Oxidation of the amino group. | Store under an inert atmosphere (e.g., argon or nitrogen) to minimize contact with air. | |
| Poor solubility in aqueous solutions | The compound is a free base with limited water solubility. | For aqueous applications, consider converting the amine to a more soluble salt form (e.g., hydrochloride) by treating it with an appropriate acid. |
| Side reactions observed during synthesis | The free amino group is reacting with other reagents. | Protect the amino group with a suitable protecting group (e.g., Boc anhydride) before proceeding with reactions that are not compatible with primary amines. |

Physicochemical and Safety Data (Extrapolated from Analogous Compounds)

| Property | Value / Information | Source Analogue |
|--------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------|
| Appearance | White to off-white solid | Methyl 3-amino-4-methylbenzoate |
| Storage Temperature | Room Temperature (cool, dry place) | Methyl 3-amino-4-phenylbutanoate hydrochloride[2] |
| Incompatible Materials | Strong oxidizing agents, strong acids, strong bases[2] | Methyl 3-amino-4-methylbenzoate[2] |
| Hazard Statements | H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation | 3-Boc-Amino-4-phenylbutyric acid methyl ester[1] |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray P280: Wear protective gloves/protective clothing/eye protection/face P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | 3-Boc-Amino-4-phenylbutyric acid methyl ester[1] |

Experimental Protocols

General Handling Protocol

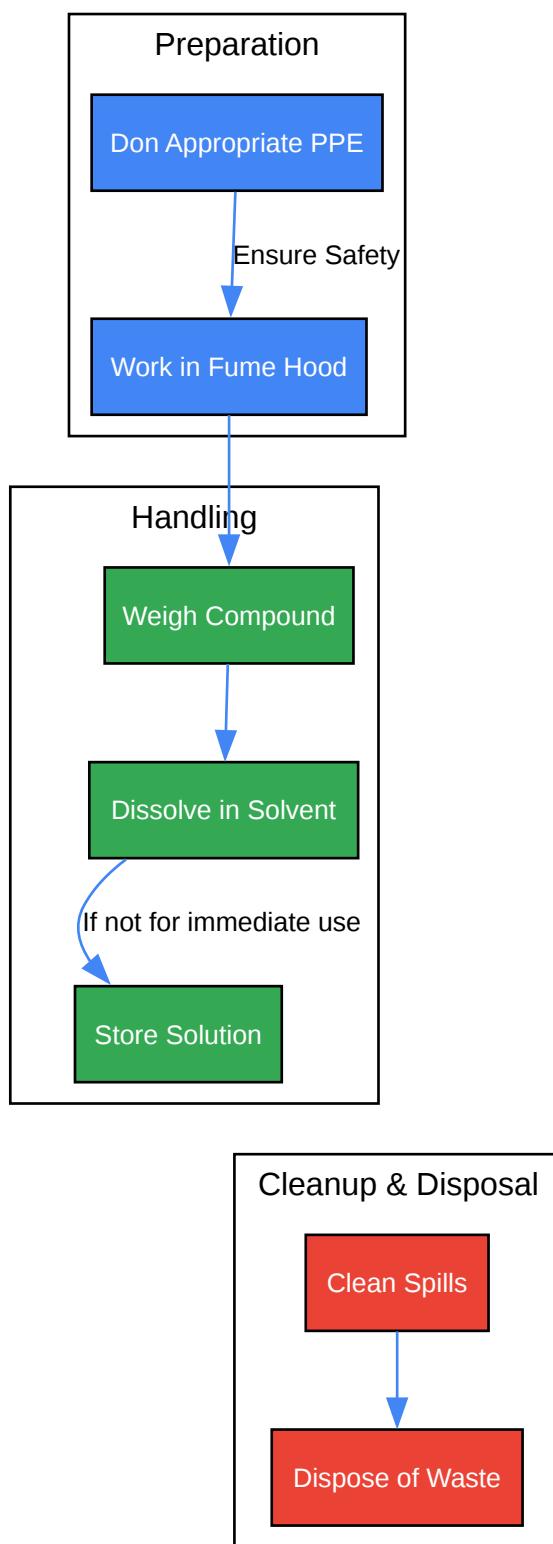
- Engineering Controls: Handle **methyl 4-amino-3-phenylbutanoate** in a well-ventilated chemical fume hood.[1][2]

- Personal Protective Equipment (PPE): Wear a lab coat, chemical-resistant gloves, and safety glasses or goggles.[1][2]
- Dispensing: When weighing and transferring the solid, minimize the creation of dust.
- Cleaning: Clean any spills promptly by sweeping up the solid material and placing it in a sealed container for disposal. Avoid raising dust. Wash the affected area with soap and water.
- Disposal: Dispose of waste material according to local, state, and federal regulations.[1]

Protocol for Solution Preparation (Organic Solvent)

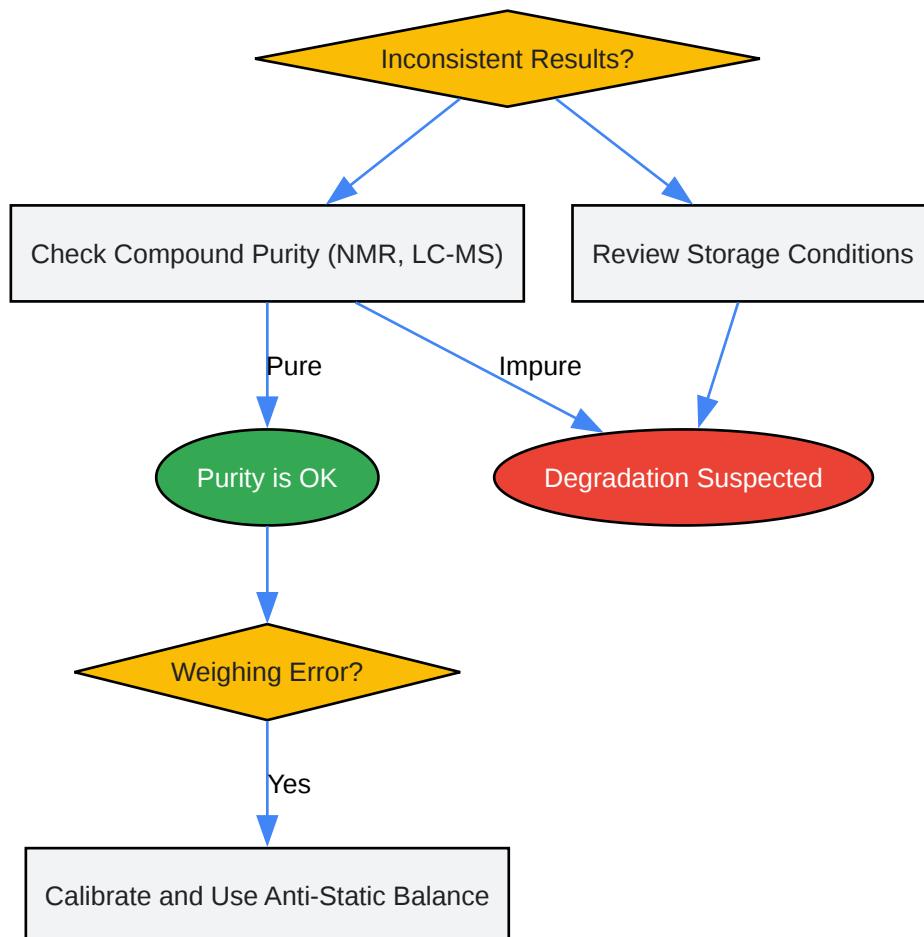
- Calculate the required mass of **methyl 4-amino-3-phenylbutanoate** for the desired concentration and volume.
- Under a fume hood, weigh the compound into a clean, dry vial or flask.
- Add the desired volume of an appropriate organic solvent (e.g., methanol, DMSO).
- Mix the solution by vortexing or sonicating until the solid is completely dissolved.
- If the solution is not for immediate use, store it in a tightly sealed container at a low temperature, protected from light.

Visualizations



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Caption: Experimental workflow for handling **methyl 4-amino-3-phenylbutanoate**.

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Caption: Troubleshooting logic for inconsistent experimental results.

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